

Technical Support Center: (S,R,S)-Ahpc-peg2-NH2 hydrochloride salt

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (S,R,S)-Ahpc-peg2-NH2

Cat. No.: B2526088

[Get Quote](#)

This technical support center provides essential information for researchers, scientists, and drug development professionals on the proper handling, storage, and use of **(S,R,S)-Ahpc-peg2-NH2** hydrochloride salt.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **(S,R,S)-Ahpc-peg2-NH2** hydrochloride salt?

A1: To ensure the stability and integrity of the compound, it should be stored in a tightly sealed container, protected from light, and kept in a dry environment. Recommended storage temperatures from various suppliers are summarized in the table below. For long-term storage, especially in solution, lower temperatures are advised.

Q2: Is **(S,R,S)-Ahpc-peg2-NH2** hydrochloride salt sensitive to moisture?

A2: Yes, this compound is known to be hygroscopic, meaning it can absorb moisture from the air.^[1] It is crucial to minimize its exposure to atmospheric moisture to prevent clumping and degradation.^{[1][2]} Handling should ideally be performed in a controlled environment, such as a glove box, or as quickly as possible in a dry environment.

Q3: What solvents are recommended for dissolving **(S,R,S)-Ahpc-peg2-NH2** hydrochloride salt?

A3: Anhydrous solvents such as dimethylformamide (DMF) and dimethyl sulfoxide (DMSO) are recommended for dissolving this compound.[3] It is important to use high-purity, dry solvents to avoid introducing moisture, which can compromise the compound's stability and reactivity.

Q4: What are the primary applications of **(S,R,S)-Ahpc-peg2-NH2** hydrochloride salt?

A4: This compound is a heterobifunctional linker commonly used in the synthesis of Proteolysis Targeting Chimeras (PROTACs).[3] The (S,R,S)-AHPC moiety is a ligand for the von Hippel-Lindau (VHL) E3 ubiquitin ligase, and the primary amine provides a reactive handle for conjugation to a target protein ligand.[3]

Q5: What are the known safety hazards associated with this compound?

A5: Safety information varies slightly between suppliers. One source indicates no particular hazard associated with the compound.[4] However, another source provides specific hazard statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), and H319 (Causes serious eye irritation).[5] It is recommended to handle the compound with appropriate personal protective equipment (PPE), including gloves and safety glasses, and to work in a well-ventilated area.[4]

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Compound has clumped or appears "wet"	Exposure to moisture due to its hygroscopic nature.	Gently break up clumps with a spatula before weighing. ^[1] For future prevention, ensure the container is tightly sealed and stored in a desiccator. Minimize time the container is open to the atmosphere.
Poor or inconsistent reactivity in conjugation reactions	1. Degradation of the compound due to improper storage (exposure to light or moisture). 2. Presence of moisture in reaction solvents. 3. Use of buffers containing primary amines (e.g., Tris).	1. Use a fresh, properly stored aliquot of the compound. 2. Use fresh, anhydrous solvents for all reactions. 3. Use amine-free buffers, such as phosphate-buffered saline (PBS), at the recommended pH for the reaction.
Difficulty dissolving the compound	Use of inappropriate or low-quality solvents.	Ensure the use of high-purity, anhydrous DMF or DMSO. Gentle warming or vortexing may aid dissolution.
Inconsistent results in biological assays	1. Multiple freeze-thaw cycles of stock solutions leading to degradation. 2. Instability of the compound in aqueous solutions over time.	1. Aliquot stock solutions into single-use volumes to avoid repeated freeze-thaw cycles. 2. Prepare fresh solutions for each experiment, especially if using aqueous buffers.

Quantitative Data Summary

Table 1: Recommended Storage Conditions for **(S,R,S)-Ahpc-peg2-NH2** hydrochloride salt

Condition	Solid/Powder Form	In Anhydrous Solvent (e.g., DMSO)
Temperature	-20°C[3][6][7], 2-8°C, 4°C[4]	-80°C (for up to 6 months), -20°C (for up to 1 month)[8]
Atmosphere	Dry/Desiccated[3][6]	Sealed, away from moisture[8]
Light	Protected from light[3]	Protected from light

Experimental Protocols

General Protocol for Amine Conjugation to an NHS Ester

This protocol provides a general procedure for conjugating the primary amine of **(S,R,S)-Ahpc-peg2-NH2** hydrochloride salt to a molecule containing an N-hydroxysuccinimide (NHS) ester. This is a common step in the synthesis of PROTACs.

Materials:

- **(S,R,S)-Ahpc-peg2-NH2** hydrochloride salt
- NHS ester of the molecule to be conjugated
- Anhydrous DMF or DMSO
- Amine-free buffer (e.g., 0.1 M sodium bicarbonate, pH 8.3-8.5 or PBS, pH 7.4)[9]
- Quenching solution (e.g., Tris buffer or glycine)
- Appropriate purification supplies (e.g., HPLC, silica gel for column chromatography)

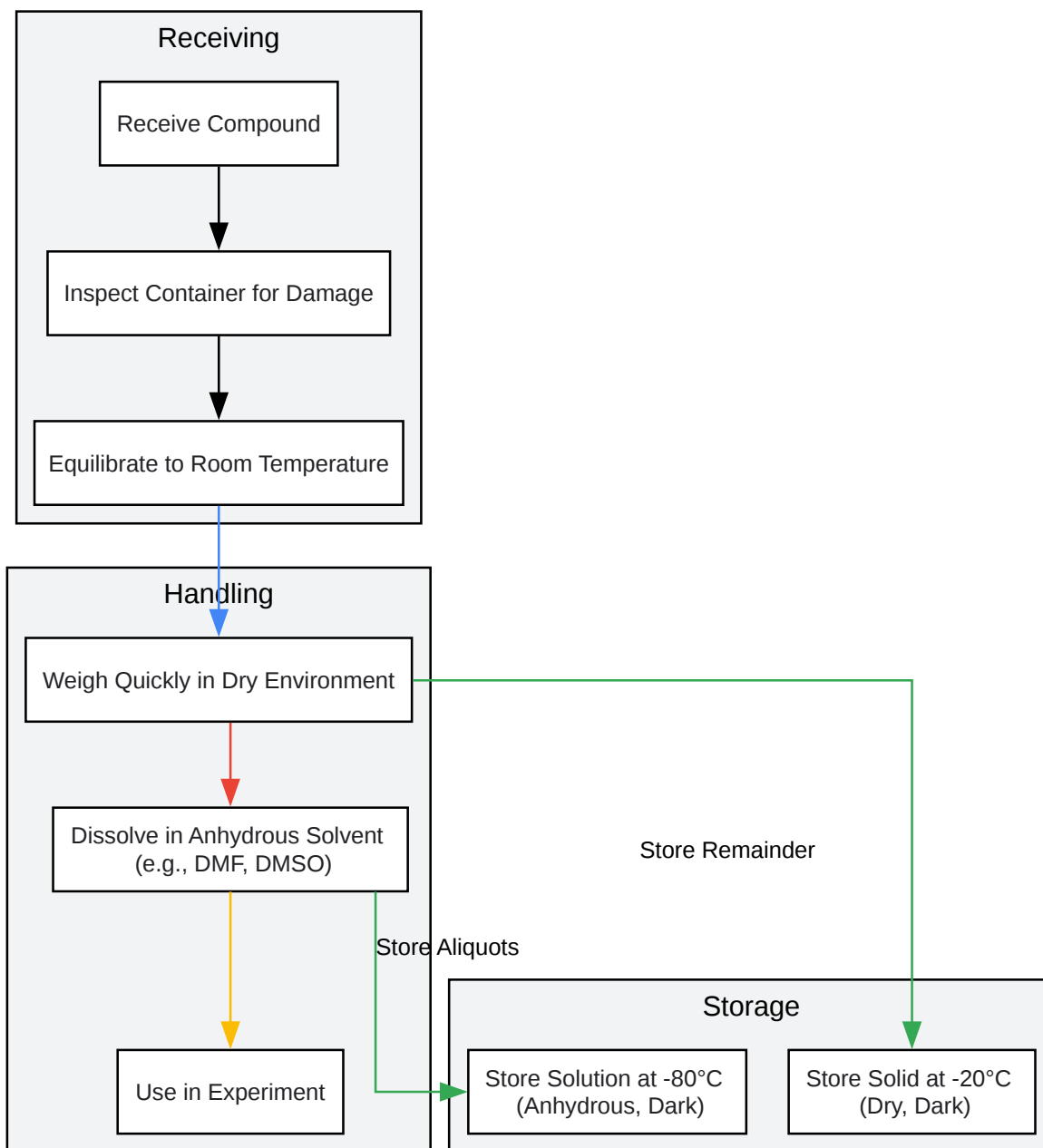
Procedure:

- Preparation of **(S,R,S)-Ahpc-peg2-NH2** Solution:
 - Allow the vial of **(S,R,S)-Ahpc-peg2-NH2** hydrochloride salt to equilibrate to room temperature before opening to prevent moisture condensation.

- Dissolve the required amount of the compound in anhydrous DMF or DMSO to prepare a stock solution of known concentration (e.g., 10 mM).
- Preparation of NHS Ester Solution:
 - Dissolve the NHS ester-containing molecule in anhydrous DMF or DMSO. The concentration will depend on the specific reaction scale.
- Conjugation Reaction:
 - In a reaction vessel, add the solution of the NHS ester.
 - Slowly add the **(S,R,S)-Ahpc-peg2-NH2** solution. A slight molar excess of the amine may be used depending on the specific reaction kinetics.
 - If necessary, add an appropriate non-nucleophilic base (e.g., diisopropylethylamine - DIPEA) to neutralize the hydrochloride salt and facilitate the reaction.
 - Allow the reaction to proceed at room temperature for 1-4 hours, or as determined by reaction monitoring.
- Reaction Monitoring and Quenching:
 - Monitor the progress of the reaction by an appropriate analytical method, such as LC-MS or TLC.
 - Once the reaction is complete, quench any unreacted NHS ester by adding a quenching solution.
- Purification:
 - Purify the resulting conjugate using a suitable method, such as reverse-phase HPLC or flash column chromatography, to isolate the desired product from starting materials and byproducts.

Visualizations

Workflow for Handling and Storing (S,R,S)-Ahpc-peg2-NH2 hydrochloride salt

[Click to download full resolution via product page](#)

Caption: Recommended workflow for receiving, storing, and handling the compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. tutorchase.com [tutorchase.com]
- 2. blog.vestanutra.com [blog.vestanutra.com]
- 3. (S,R,S)-AHPC-PEG2-amine hydrochloride salt, CAS 2010159-60-9 | AxisPharm [axispharm.com]
- 4. ruixibiotech.com [ruixibiotech.com]
- 5. (S,R,S)-AHPC-PEG2-NH2 hydrochloride = 95 2097973-72-1 [sigmaaldrich.com]
- 6. shellchemtech.com [shellchemtech.com]
- 7. (S,R,S)-AHPC-PEG2-NH2 | E3 Ligase Ligand-Linker Conjugate | TargetMol [targetmol.com]
- 8. medchemexpress.com [medchemexpress.com]
- 9. lumiprobe.com [lumiprobe.com]
- To cite this document: BenchChem. [Technical Support Center: (S,R,S)-Ahpc-peg2-NH2 hydrochloride salt]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2526088#how-to-handle-and-store-s-r-s-ahpc-peg2-nh2-hydrochloride-salt]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com